

Application of Ramiprilat-d5 in Pharmacokinetic and Bioequivalence Studies

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Compound of Interest

Compound Name: *Ramiprilat-d5*

Cat. No.: *B15556913*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

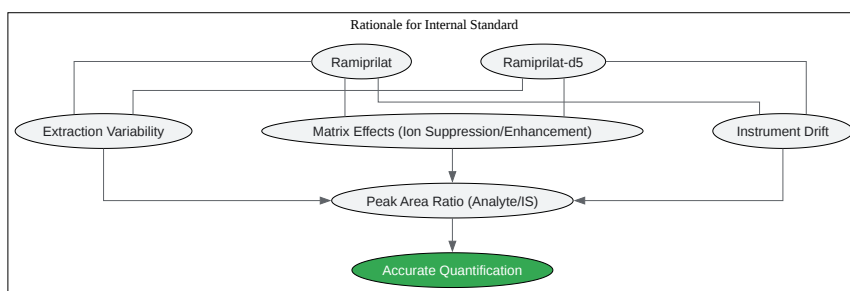
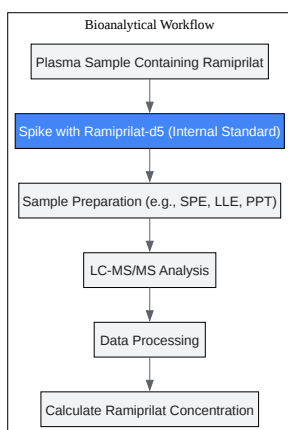
Ramipril is an angiotensin-converting enzyme (ACE) inhibitor used to treat hypertension and heart failure. It is a prodrug that is rapidly metabolized in the liver to its active form, ramiprilat. To assess the pharmacokinetic profile and establish the bioequivalence of different ramipril formulations, it is crucial to accurately quantify both ramipril and ramiprilat in biological matrices such as human plasma. **Ramiprilat-d5**, a stable isotope-labeled derivative of ramiprilat, serves as an ideal internal standard (IS) for quantitative bioanalysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use ensures high accuracy and precision by compensating for variability in sample preparation and instrument response.

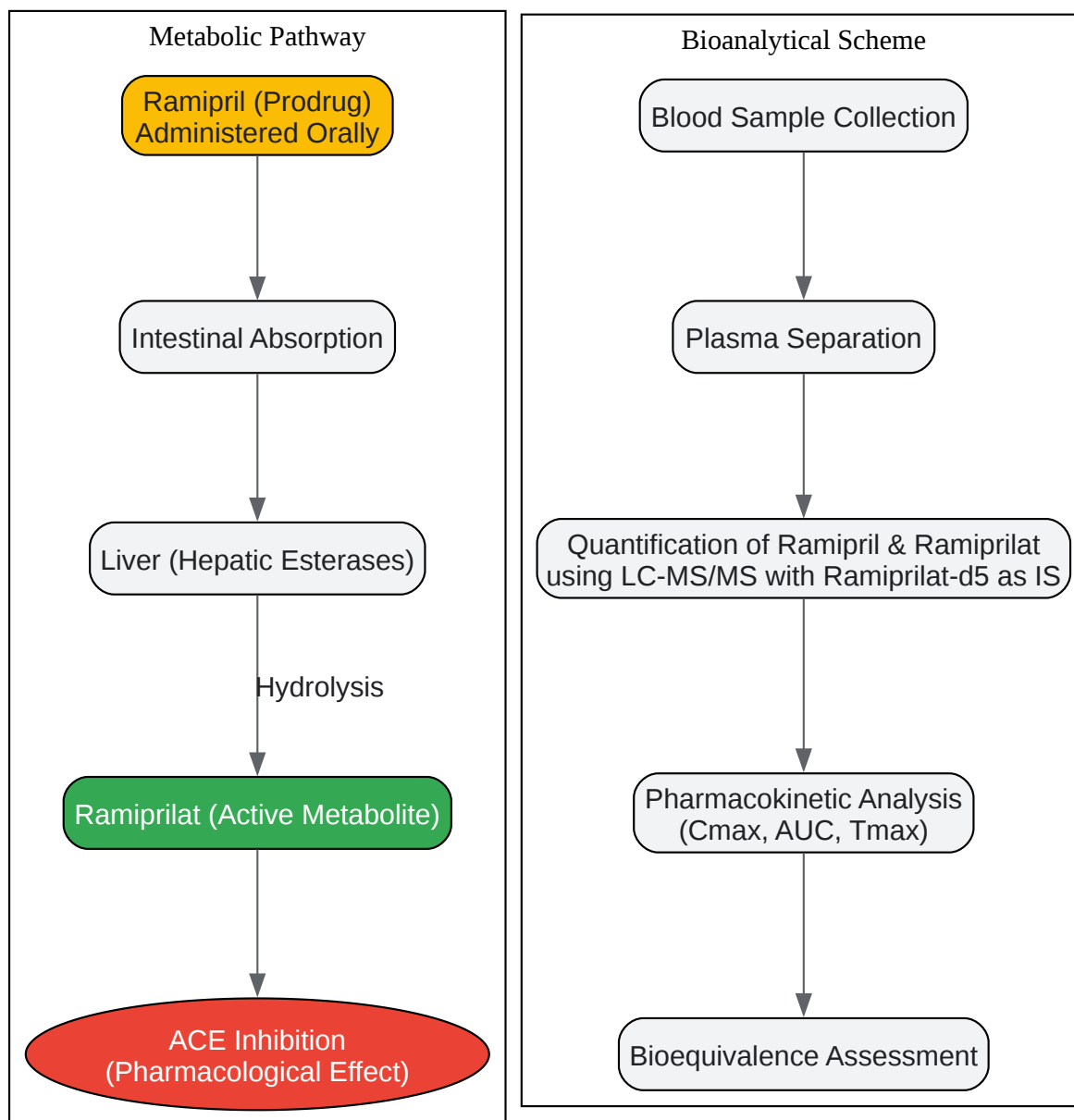
These application notes provide a comprehensive overview and detailed protocols for the use of **Ramiprilat-d5** in pharmacokinetic and bioequivalence studies of ramipril.

Role of Ramiprilat-d5 as an Internal Standard

Stable isotope-labeled internal standards are the gold standard in quantitative mass spectrometry. **Ramiprilat-d5** is chemically identical to ramiprilat, but with five deuterium atoms, it has a higher mass. This mass difference allows the mass spectrometer to distinguish between the analyte (ramiprilat) and the internal standard (**Ramiprilat-d5**), while their similar physicochemical properties ensure they behave almost identically during sample extraction,

chromatography, and ionization. This co-elution and similar behavior correct for potential matrix effects and variations in sample processing, leading to reliable and reproducible quantification.





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